

Personal protective equipment for handling Antimony pentoxide

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Compound of Interest

Compound Name: Antimony pentoxide

Cat. No.: B072755

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Comprehensive Safety Protocol: Handling Antimony Pentoxide

This guide provides essential safety and logistical information for the handling and disposal of **Antimony Pentoxide** (Sb_2O_5) in a laboratory setting. The following procedural guidance is designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Exposure Limits

Antimony pentoxide is a hazardous substance that requires careful handling. It can cause skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#)

Table 1: Hazard Summary

Hazard Type	Description	Citations
Eye Irritation	Causes serious eye irritation.	[1][2]
Skin Irritation	Causes skin irritation. Prolonged contact may lead to dermatitis.	[1][2][3]
Respiratory Irritation	May cause respiratory irritation, coughing, and shortness of breath.	[1][2][3]
Ingestion	Harmful if swallowed. May cause nausea, vomiting, and abdominal pain.	[3][4]
Carcinogenicity	Classified as a suspected human carcinogen (A2) by ACGIH.	[5]

Table 2: Occupational Exposure Limits for Antimony Compounds (as Sb)

Organization	Limit Type	Value	Citations
OSHA	PEL (8-hr TWA)	0.5 mg/m ³	[3][6][7]
NIOSH	REL (10-hr TWA)	0.5 mg/m ³	[3][6][7]
ACGIH	TLV (8-hr TWA)	0.5 mg/m ³	[3][6]
NIOSH	IDLH	50 mg/m ³	[6]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value; IDLH: Immediately Dangerous to Life or Health.

Engineering Controls

To minimize exposure, engineering controls must be implemented before relying on personal protective equipment.

- Ventilation: Handle **Antimony pentoxide** in a well-ventilated area.[\[2\]](#)[\[8\]](#) Use process enclosures, local exhaust ventilation, or other engineering controls to maintain airborne levels below the recommended exposure limits.[\[5\]](#)[\[9\]](#)
- Safety Stations: Ensure that emergency exits, eyewash stations, and safety showers are readily accessible and clearly marked.[\[8\]](#)

Personal Protective Equipment (PPE) Plan

The selection of PPE depends on the concentration and amount of the substance being used at the specific workplace.[\[1\]](#)

Table 3: Required Personal Protective Equipment

Body Part	PPE Specification	Details and Citations
Eyes/Face	Safety glasses with side-shields or tightly fitting safety goggles.	Must conform to EN166 (EU) or be NIOSH (US) approved. [1] [8]
Skin	Chemical-resistant gloves and impervious clothing (e.g., lab coat).	Inspect gloves before use. [1] Recommended materials for antimony include Neoprene, Natural Rubber, or Tyvek®. [3] Use proper glove removal technique to avoid skin contact. [1]
Respiratory	NIOSH-approved respirator.	Required when ventilation is inadequate, dust is formed, or exposure limits may be exceeded. [5] [8] For nuisance dust exposure, use a type P95 (US) or P1 (EU) particle respirator. [1] For higher concentrations or exceeded exposure limits, a full-face respirator or a self-contained breathing apparatus (SCBA) is necessary. [3] [8]

Operational Plan: Step-by-Step Handling Procedure

4.1. Preparation

- Review Safety Data Sheet (SDS): Before work begins, thoroughly read the SDS for **Antimony Pentoxide**.[\[3\]](#)
- Assemble PPE: Gather all necessary PPE as specified in Table 3.
- Verify Engineering Controls: Confirm that the fume hood or local exhaust ventilation is functioning correctly.

- Prepare Workspace: Designate a specific area for handling. Ensure the area is clean and uncluttered. Keep incompatible materials, such as reducing agents and acids, away from the handling area.[\[5\]](#)[\[10\]](#)

4.2. Handling

- Don PPE: Put on all required PPE before handling the chemical.
- Avoid Dust Formation: Handle the material carefully to avoid creating dust and aerosols.[\[1\]](#)[\[8\]](#)
- Portioning: If transferring the chemical, use tools and techniques that minimize dust generation (e.g., weighing in a closed balance).
- Containment: Keep containers tightly closed when not in use.[\[2\]](#)[\[5\]](#)

4.3. Post-Handling

- Decontamination: Clean the work area thoroughly after handling is complete.
- Doff PPE: Remove PPE carefully to avoid contaminating yourself. Remove gloves last using the proper technique.[\[1\]](#)
- Disposal of Consumables: Dispose of contaminated gloves and other disposable items as hazardous waste in a suitable, closed container.[\[1\]](#)
- Personal Hygiene: Wash hands and other exposed areas with mild soap and water immediately after work and before eating, drinking, or smoking.[\[1\]](#)[\[2\]](#)

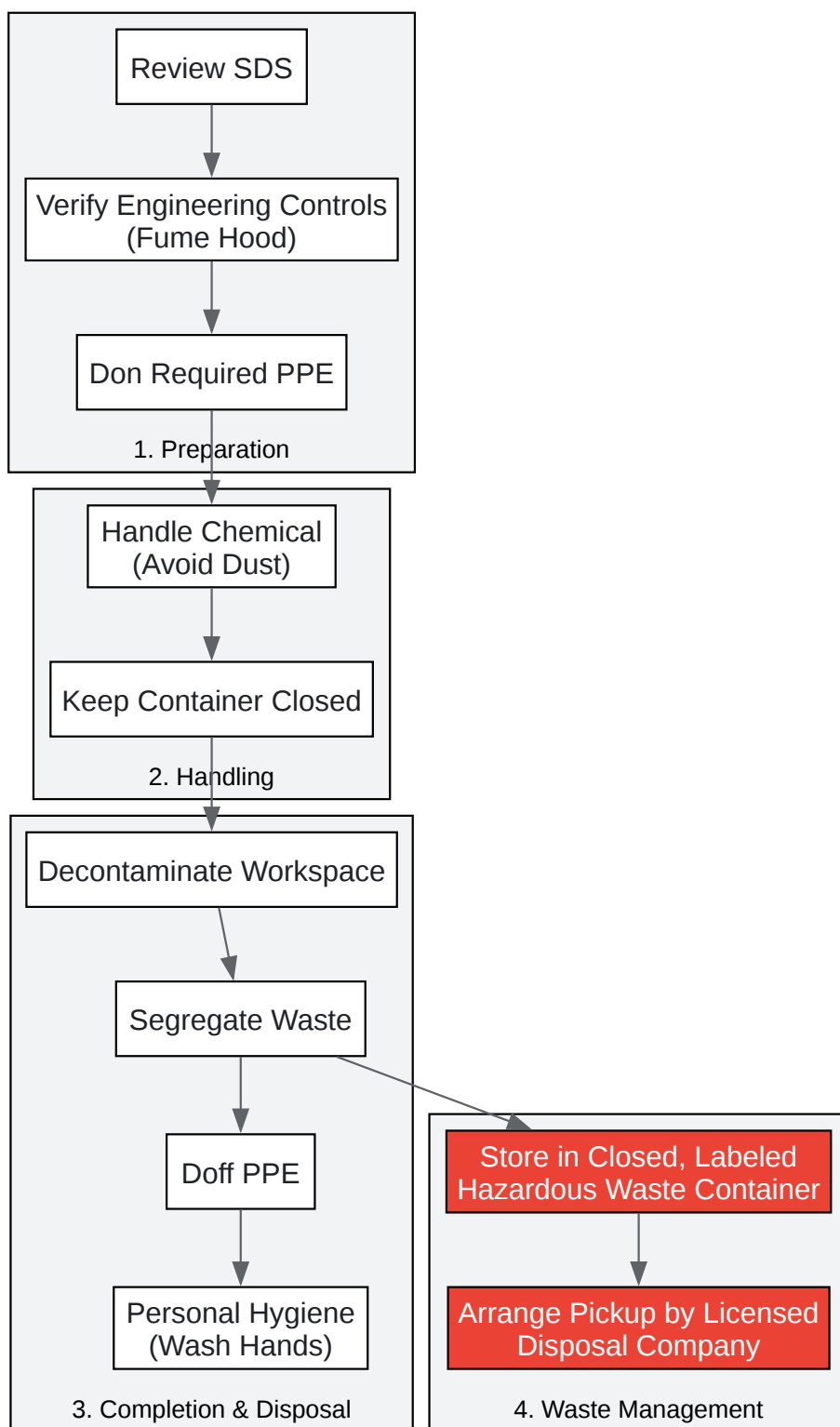


Diagram 1: Antimony Pentoxide Handling Workflow

[Click to download full resolution via product page](#)Diagram 1: **Antimony Pentoxide** Handling Workflow

Immediate Safety and Emergency Response Plan

5.1. Spill Response

- Evacuate: Evacuate unnecessary personnel from the spill area.[\[1\]](#)[\[2\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[2\]](#)
- Protect: Wear all required PPE, including respiratory protection, before addressing the spill.
[\[1\]](#)
- Contain & Clean:
 - Small Spill: Use appropriate tools to carefully place the spilled solid into a suitable, closed container for waste disposal.[\[5\]](#) Avoid creating dust.[\[1\]](#)
 - Large Spill: Use a shovel to put the material into a convenient waste disposal container.[\[5\]](#)
- Decontaminate: Finish cleaning by spreading water on the contaminated surface and dispose of according to local authority requirements.[\[5\]](#)

5.2. First-Aid Measures

- Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[\[1\]](#) Consult a physician.[\[1\]](#)[\[8\]](#)
- Skin Contact: Take off contaminated clothing immediately.[\[8\]](#) Wash the affected area with soap and plenty of water.[\[1\]](#) Consult a physician if irritation persists.[\[1\]](#)
- Inhalation: Move the person into fresh air.[\[1\]](#)[\[8\]](#) If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[1\]](#)[\[8\]](#)
- Ingestion: Rinse mouth with water.[\[1\]](#)[\[8\]](#) Do NOT induce vomiting.[\[5\]](#)[\[8\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#)[\[8\]](#) Call a physician or poison control center immediately.[\[8\]](#)

Disposal Plan

All waste containing **Antimony pentoxide** must be treated as hazardous.

- Collection: Collect waste material, including contaminated PPE and cleaning materials, in suitable, closed, and clearly labeled containers.[1]
- Storage: Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.[8]
- Disposal: Do not let the product enter drains.[1] Arrange for disposal through a licensed and approved waste disposal company.[1] One approved method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with a scrubber.[1] Always dispose of unused product and containers in accordance with local, state, and federal regulations.

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